

safety and handling precautions for 2,4,6-Trichlorobenzoic acid

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Compound of Interest

Compound Name: 2,4,6-Trichlorobenzoic acid

Cat. No.: B1165891

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An In-Depth Technical Guide to the Safe Handling of 2,4,6-Trichlorobenzoic Acid

Introduction

2,4,6-Trichlorobenzoic acid (CAS No. 50-43-1) is a chemical compound utilized in various laboratory and research settings, including as a reactant in the synthesis of non-steroidal selective glucocorticoid receptor agonists, flame retardant monomers, and antimicrobial agents. [1][2] Given its hazardous properties, a comprehensive understanding of its safety and handling precautions is paramount for researchers, scientists, and drug development professionals. This guide provides an in-depth overview of the material's hazards, safe handling protocols, and emergency procedures, compiled from safety data sheets and chemical databases.

Hazard Identification and Classification

2,4,6-Trichlorobenzoic acid is classified under the Globally Harmonized System (GHS) with the following hazards. [3][4]

- GHS Pictogram: GHS07 (Exclamation Mark) [3]
- Signal Word: Warning [3][5]

Hazard Statements:

- H315: Causes skin irritation. [3][4][5]

- H319: Causes serious eye irritation.[3][4][5]
- H335: May cause respiratory irritation.[3][4][5]

Precautionary Statements (Selected):

- P261: Avoid breathing dust.[3][6]
- P264: Wash skin thoroughly after handling.[3][6]
- P271: Use only outdoors or in a well-ventilated area.[3][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][6]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3][5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[3][6]
- P501: Dispose of contents/container to an approved waste disposal plant.[3][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below.

Property	Value	Source(s)
CAS Number	50-43-1	[3][4]
Molecular Formula	C ₇ H ₃ Cl ₃ O ₂	[3][4]
Molecular Weight	225.46 g/mol	
Appearance	Beige to light brown crystalline powder	[2]
Melting Point	160-164 °C	[1][7]
pKa	1.40 ± 0.25 (Predicted)	[1][2]
Solubility	Soluble in methanol; sparingly soluble in water; soluble in organic solvents like ethanol and acetone.	[1][2]

Toxicological Data

Toxicological information is crucial for assessing the potential health risks associated with exposure. The available acute toxicity data is summarized in the table below.

Note: The source materials for this guide provide the results of toxicological studies but do not include the detailed experimental protocols. The information should be used for hazard awareness and risk assessment.

Test	Route	Species	Value	Toxic Effects Observed	Source(s)
LD50 (Lethal Dose, 50%)	Subcutaneous	Mouse	1200 mg/kg	Altered sleep time, muscle weakness, dyspnea (difficulty breathing)	[7]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Work should be conducted in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[3][8]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[3]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles that meet European Standard EN 166 or OSHA's regulations in 29 CFR 1910.133.[6][8] A face shield may be necessary for splash protection.[3][9]
- Hand Protection: Wear durable, chemical-resistant protective gloves (e.g., nitrile) inspected prior to use.[3][6][10]
- Skin and Body Protection: Wear appropriate protective clothing, such as a lab coat or chemical-resistant apron, to prevent skin exposure.[3][6][9]
- Respiratory Protection: For operations generating significant dust or in cases of inadequate ventilation, use a NIOSH/MSHA or European Standard EN 136 approved respirator with a suitable particulate filter (e.g., N95 dust mask).[6]

Hygiene Measures

- Handle in accordance with good industrial hygiene and safety practices.[6]
- Wash hands and face thoroughly after handling the substance.[11]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[3][10]
- Contaminated clothing should be removed and washed before reuse.[3][11]

Storage Conditions

- Store in a dry, cool, and well-ventilated area.[2][3][6]
- Keep containers tightly closed when not in use.[3][6][12]
- Store locked up.[2][3]
- Incompatible Materials: Avoid storage with strong oxidizing agents.[5][8]

Emergency Procedures

In the event of an emergency, prompt and correct action is critical.

First Aid Measures

- General Advice: In case of an accident or if you feel unwell, seek immediate medical advice and show the safety data sheet to the doctor.[3][11]
- Inhalation: Move the exposed person to fresh air at once.[13] If breathing is difficult or has stopped, provide artificial respiration.[3][5] Get medical attention.[3][6]
- Skin Contact: Immediately remove all contaminated clothing.[11] Wash the affected skin area with plenty of soap and water.[3][6] If skin irritation occurs or persists, get medical advice.[3][13]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][13] Remove contact lenses if present and easy to do.[3][5] Continue rinsing and get immediate medical attention.[3][6][11]
- Ingestion: Do NOT induce vomiting.[3] If the person is conscious, rinse their mouth with water.[3][6] Never give anything by mouth to an unconscious person.[3] Get medical attention.[3][5]

Accidental Release Measures

- Evacuate unnecessary personnel from the danger area.[3][11]
- Ensure adequate ventilation.[3]

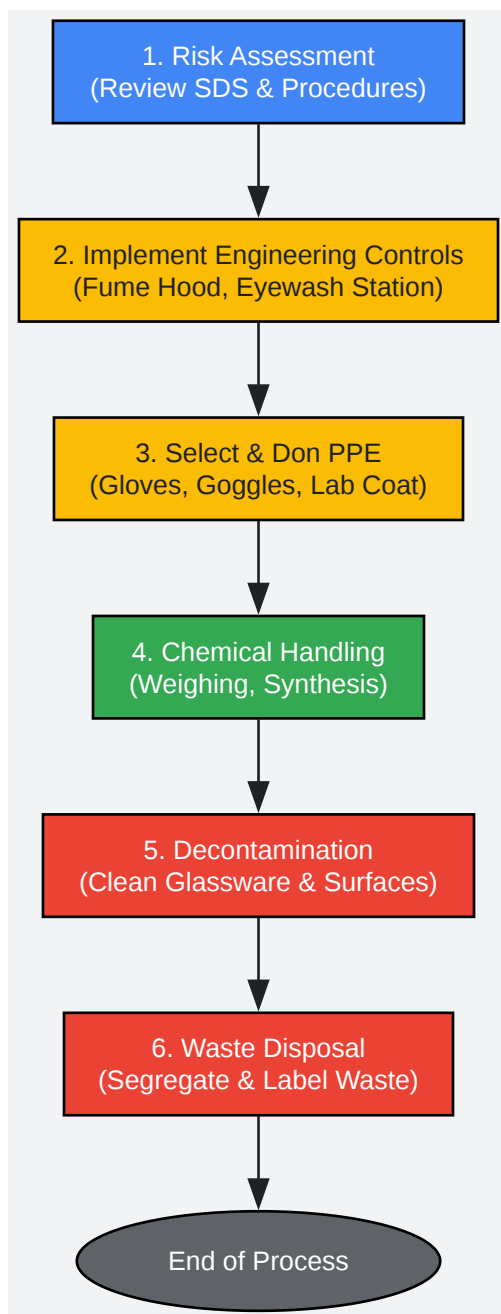
- Avoid substance contact and do not breathe the dust.[3][11]
- Wear appropriate personal protective equipment as described in Section 4.2.[3]
- For cleanup, sweep or shovel the spilled solid material into an appropriate, labeled container for disposal.[3][11] Minimize the generation of dust during this process.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide (CO₂), dry powder, or water spray.[3]
- Special Hazards: The substance is combustible.[11] Thermal decomposition can generate hazardous gases, including carbon oxides (CO, CO₂) and hydrogen chloride.[3][5]
- Protective Equipment for Firefighters: Firefighters should wear gas-tight, chemically protective clothing in combination with a self-contained breathing apparatus (SCBA).[3]

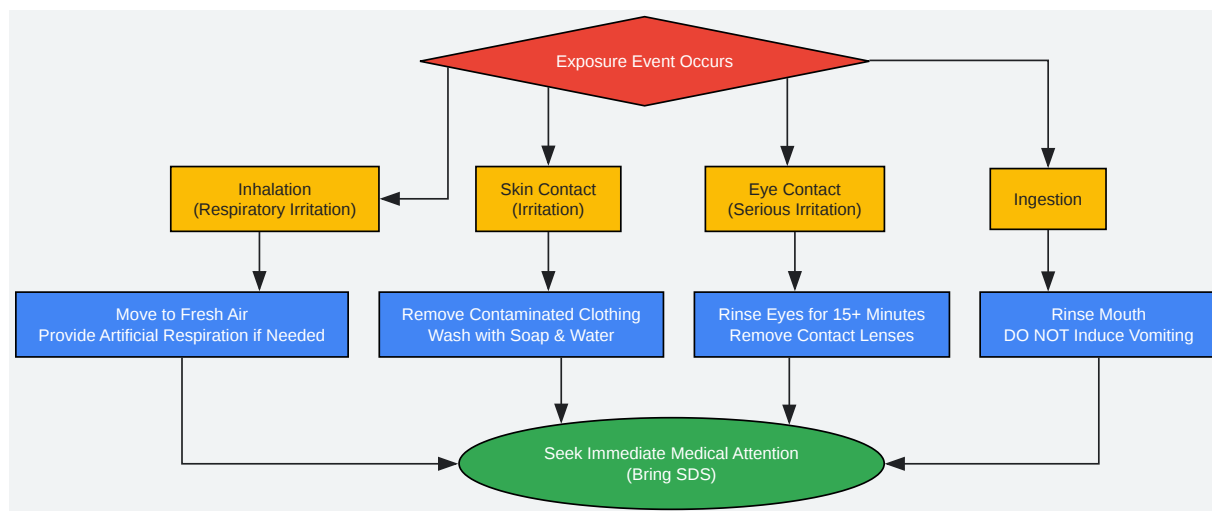
Workflow and Process Diagrams

The following diagrams illustrate key safety workflows for handling **2,4,6-Trichlorobenzoic acid**.



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Caption: Logical workflow for the safe handling of **2,4,6-Trichlorobenzoic acid**.



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Caption: First aid response protocol for various routes of exposure.

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